

An In-depth Technical Guide to 2-Oxocyclopentanecarbonitrile (CAS 2941-29-9)

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Compound of Interest

Compound Name: 2-Oxocyclopentanecarbonitrile

Cat. No.: B149592

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Abstract

This technical guide provides a comprehensive overview of **2-Oxocyclopentanecarbonitrile** (CAS 2941-29-9), a versatile synthetic intermediate. The document details its chemical and physical properties, spectral data, and safety information. Key synthetic methodologies, including the Dieckmann condensation and Thorpe-Ziegler cyclization, are discussed with generalized experimental protocols and reaction pathway diagrams. While specific biological activities for this compound are not extensively documented in current literature, its structural motifs are present in molecules of pharmaceutical interest, suggesting potential for future investigation. This guide serves as a foundational resource for researchers utilizing or considering **2-Oxocyclopentanecarbonitrile** in their synthetic and drug discovery endeavors.

Chemical and Physical Properties

2-Oxocyclopentanecarbonitrile, also known as 2-cyanocyclopentanone, is a cyclic ketone and a nitrile.^[1] Its chemical structure and properties make it a useful building block in organic synthesis.^[2]

Table 1: Chemical and Physical Properties of **2-Oxocyclopentanecarbonitrile**

Spectrum Type	Key Peaks/Features	Reference(s)
¹ H NMR	Data available, specific shifts can be found in spectral databases.	[1]
¹³ C NMR	Data available, specific shifts can be found in spectral databases.	[3]
Infrared (IR)	Characteristic peaks for C=O (ketone) and C≡N (nitrile) functional groups are expected. The carbonyl stretch for cyclic ketones typically appears around 1740-1780 cm ⁻¹ . The nitrile stretch is expected in the 2210-2260 cm ⁻¹ region.	[4][5][6]
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight (109.13 m/z) and characteristic fragmentation patterns can be observed.	[1]

Safety and Handling

2-Oxocyclopentanecarbonitrile is classified as harmful and requires careful handling in a laboratory setting.[7]

Table 3: GHS Hazard Information for **2-Oxocyclopentanecarbonitrile**

Hazard Statement	Precautionary Statement	Pictogram	Reference(s)
Harmful if swallowed.	Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product. IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.	GHS07 (Exclamation Mark)	[8]
Harmful in contact with skin.	Wear protective gloves/protective clothing/eye protection/face protection.	GHS07 (Exclamation Mark)	[8]
Causes skin irritation.	Wash skin with plenty of water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.	GHS07 (Exclamation Mark)	[8]
Causes serious eye irritation.	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.	GHS07 (Exclamation Mark)	[8]

	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. IF	
Harmful if inhaled.	INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	GHS07 (Exclamation Mark) [8]
May cause respiratory irritation.	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	GHS07 (Exclamation Mark) [8]

Handling Recommendations: Use in a well-ventilated area, preferably in a chemical fume hood. [7] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7] Avoid contact with skin, eyes, and clothing.[7] Store in a cool, dry place away from heat and incompatible materials such as oxidizing agents.[7]

Synthetic Methodologies

The synthesis of **2-Oxocyclopentanecarbonitrile** is typically achieved through intramolecular cyclization reactions. The two most prominent methods are the Dieckmann condensation and the Thorpe-Ziegler cyclization.

Dieckmann Condensation

The Dieckmann condensation is an intramolecular Claisen condensation of a diester in the presence of a strong base to form a β -keto ester.[9][10][11] For the synthesis of **2-Oxocyclopentanecarbonitrile**, a derivative of adipic acid would be the starting material, which upon cyclization, hydrolysis, and decarboxylation would yield the target molecule.

Generalized Experimental Protocol (Dieckmann Condensation):

- Reaction Setup: A dry, round-bottom flask equipped with a reflux condenser and a nitrogen inlet is charged with a suitable anhydrous solvent (e.g., toluene, ethanol).
- Base Addition: A strong base, such as sodium ethoxide or sodium hydride, is added to the solvent.
- Substrate Addition: The adipate diester (e.g., diethyl adipate) is added dropwise to the stirred suspension of the base at an appropriate temperature (often elevated).
- Reaction: The reaction mixture is heated at reflux for several hours to drive the cyclization to completion.
- Workup: After cooling to room temperature, the reaction is quenched by the addition of a weak acid (e.g., acetic acid) or water. The organic layer is separated, washed with brine, dried over an anhydrous salt (e.g., MgSO₄), and the solvent is removed under reduced pressure.
- Hydrolysis and Decarboxylation: The resulting β-keto ester is then subjected to acidic or basic hydrolysis followed by heating to induce decarboxylation, yielding 2-cyclopentanone.
- Cyanation: The final step would involve the introduction of the nitrile group at the alpha position of the cyclopentanone, for which various cyanation methods can be employed.

Note: This is a generalized protocol. Specific conditions such as reaction time, temperature, and purification methods need to be optimized for the specific substrate and scale.



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Caption: Generalized workflow for the synthesis of **2-Oxocyclopentanecarbonitrile** via Dieckmann Condensation. (Within 100 characters)

Thorpe-Ziegler Cyclization

The Thorpe-Ziegler reaction is an intramolecular version of the Thorpe reaction, involving the base-catalyzed cyclization of a dinitrile to form a cyclic α -cyano enamine, which upon hydrolysis yields a cyclic α -cyanoketone.[12][13][14] This method is particularly well-suited for the synthesis of **2-Oxocyclopentanecarbonitrile** from adiponitrile.

Generalized Experimental Protocol (Thorpe-Ziegler Cyclization):

- Reaction Setup: A dry reaction vessel is charged with an anhydrous aprotic solvent (e.g., THF, toluene) under an inert atmosphere.
- Base Addition: A strong, non-nucleophilic base such as sodium hydride or lithium diisopropylamide (LDA) is added to the solvent.
- Substrate Addition: Adiponitrile is added slowly to the base suspension at a controlled temperature (often low temperature for LDA).
- Reaction: The mixture is stirred, and the temperature may be gradually increased to promote cyclization. The reaction progress can be monitored by techniques like TLC or GC.
- Hydrolysis: Upon completion of the cyclization, the reaction is carefully quenched with an aqueous acid solution (e.g., dilute HCl or H₂SO₄). This step hydrolyzes the intermediate enamine to the corresponding ketone.
- Workup and Purification: The product is extracted into an organic solvent. The organic layer is washed, dried, and concentrated. The crude product is then purified by a suitable method such as distillation or column chromatography to afford **2-Oxocyclopentanecarbonitrile**.



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Caption: Generalized workflow for the synthesis of **2-Oxocyclopentanecarbonitrile** via Thorpe-Ziegler Cyclization. (Within 100 characters)

Biological Activity and Potential Applications

Currently, there is a lack of specific studies in the scientific literature detailing the biological activity or pharmacological profile of **2-Oxocyclopentanecarbonitrile**. However, the cyclopentanone and nitrile moieties are present in various biologically active molecules.

- Cyclopentanone Derivatives: The cyclopentanone ring is a core structure in many natural products and synthetic compounds with a wide range of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[15]
- Nitrile-Containing Compounds: The nitrile group can act as a key pharmacophore, participating in hydrogen bonding and other interactions with biological targets. It is also a versatile functional group that can be transformed into other functionalities, making it valuable in medicinal chemistry.[16][17]

Given the presence of these structural features, **2-Oxocyclopentanecarbonitrile** could serve as a valuable starting material for the synthesis of novel compounds with potential therapeutic applications. Further research is warranted to explore the biological activities of this compound and its derivatives. Due to the absence of specific data, a signaling pathway diagram cannot be provided at this time.

Conclusion

2-Oxocyclopentanecarbonitrile (CAS 2941-29-9) is a readily accessible synthetic intermediate with well-defined chemical and physical properties. Its synthesis is achievable through established organic reactions like the Dieckmann condensation and Thorpe-Ziegler cyclization. While its own biological activity remains to be elucidated, its structural components suggest that it is a promising scaffold for the development of novel chemical entities for biological screening. This guide provides a solid foundation of technical information for scientists working with this compound.

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